

An In-depth Technical Guide to Benzonitrile Derivatives for Drug Development

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Compound of Interest

Compound Name: *2-Methyl-3-acetylamino-benzonitrile*

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Introduction

This technical guide serves as a resource for researchers, scientists, and professionals in drug development interested in the synthesis and application of substituted benzonitrile compounds. While the specific molecule 3-acetamido-2-methylbenzonitrile is not widely documented in readily available chemical literature, this guide will focus on the closely related and structurally similar compound, 3-acetyl-2-methylbenzonitrile, for which significant data exists. We will also briefly touch upon the isomeric compound 4-acetamido-2-methylbenzonitrile to provide a broader context for researchers exploring this chemical space. Understanding the properties and synthesis of these analogs is crucial for designing novel molecular entities with potential therapeutic applications.

Part 1: Physicochemical Properties and Identification

Precise characterization of a molecule's physical and chemical properties is the foundation of any research and development endeavor. This section details the key identifiers for 3-acetyl-2-methylbenzonitrile.

Molecular Formula and Weight

The fundamental identity of a chemical compound is defined by its molecular formula and corresponding molecular weight. For 3-acetyl-2-methylbenzotrile, these are:

Compound	CAS Number	Molecular Formula	Molecular Weight
3-Acetyl-2-methylbenzotrile	2386590-22-1	C ₁₀ H ₉ NO	159.19 g/mol [1]
4-Acetamido-2-methylbenzotrile	Not readily available	C ₁₀ H ₁₀ N ₂ O	174.08 g/mol (Monoisotopic Mass) [2]

The linear formula for 3-acetyl-2-methylbenzotrile is C₁₀H₉O₁N₁[1]. It is typically a solid at room temperature and should be stored in a dry, sealed container[1][3].

Part 2: Synthesis and Methodologies

The synthesis of benzotrile derivatives is a well-established area of organic chemistry. While a specific, documented synthesis for 3-acetamido-2-methylbenzotrile is elusive, methodologies for creating similar structures can be extrapolated and adapted. The synthesis of related compounds often involves multi-step processes.

General Synthetic Strategies

The synthesis of substituted benzotriles can be approached through various established chemical reactions. For instance, the creation of 3-(2-amino-6-chloropyrimidin-4-yl)-2-methylbenzotrile, a more complex derivative, involves a Suzuki coupling reaction, a powerful method for creating carbon-carbon bonds[4]. This reaction typically utilizes a palladium catalyst, such as Pd(PPh₃)₄, to couple an organoboron compound with a halide[4].

Another relevant synthetic pathway could involve the reaction of a bromo-substituted precursor, such as 3-bromo-2-methylphenylacetotrile, with a boron-containing reagent like bis(pinacolato)diboron ((BPin)₂) in the presence of a palladium catalyst[4].

Illustrative Synthetic Workflow

The following diagram illustrates a generalized workflow for the synthesis of a complex benzonitrile derivative, highlighting the key stages from starting materials to the final product.



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Caption: Generalized synthetic workflow for benzonitrile derivatives.

Part 3: Safety and Handling

When working with any chemical compound, understanding its hazard profile is paramount.

Hazard Identification

For 3-acetyl-2-methylbenzonitrile, the following GHS hazard statements have been identified:

- H302: Harmful if swallowed[1].
- H315: Causes skin irritation[1].
- H319: Causes serious eye irritation[1].
- H335: May cause respiratory irritation.

The corresponding signal word is "Warning"[1].

Precautionary Measures

The following precautionary statements are recommended when handling 3-acetyl-2-methylbenzonitrile:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling[1].
- P270: Do not eat, drink or smoke when using this product[1].
- P280: Wear protective gloves/protective clothing/eye protection/face protection[1].
- P302+P352: IF ON SKIN: Wash with plenty of water[1].
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[1].

Part 4: Applications in Research and Development

Benzonitrile derivatives are valuable intermediates in the synthesis of a wide range of biologically active molecules. Their utility stems from the versatile reactivity of the nitrile group, which can be transformed into various other functional groups.

Role as a Synthetic Intermediate

The compound 3-acetyl-2-methylbenzonitrile and its isomers can serve as building blocks in medicinal chemistry. For example, derivatives of 2-methylbenzonitrile have been explored in the context of creating dual A_{2A}/A_{2B} adenosine receptor antagonists, which have potential applications in treating various diseases[4]. The synthesis of such complex molecules often involves the strategic addition and modification of functional groups on the benzonitrile scaffold[4].

The development of novel synthetic methods, such as the ammoxidation of p-methylbenzyl alcohol to produce p-methylbenzonitrile, highlights the ongoing efforts to create more environmentally friendly and efficient processes for obtaining these important chemical intermediates[5].

Conclusion

While direct information on 3-acetamido-2-methylbenzonitrile is sparse, a comprehensive understanding of the closely related compound, 3-acetyl-2-methylbenzonitrile, provides a solid foundation for researchers. The data on its molecular properties, coupled with established

synthetic strategies for related benzonitrile derivatives, offers valuable insights for the design and synthesis of new chemical entities. As with all chemical research, adherence to strict safety protocols is essential when handling these compounds. The continued exploration of this chemical class holds promise for the discovery of novel therapeutics.

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